

Technical Monograph: 1-(Methacryloyloxy)ethylphosphonic Acid

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Compound of Interest

	1-
Compound Name:	(Methacryloyloxy)ethylphosphonic acid
CAS No.:	65514-03-6
Cat. No.:	B3055563

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Structural Dynamics, Synthesis, and Functional Applications[1]

Introduction

1-(Methacryloyloxy)ethylphosphonic acid (CAS: 65514-03-6) represents a specialized class of organophosphorus monomers used primarily in high-performance adhesive systems. Unlike its linear counterparts (e.g., 2-(methacryloyloxy)ethyl phosphate), this compound features a branched ethyl linker where the methacryloyl ester is attached to the

-carbon relative to the phosphonic acid group. This structural nuance imparts unique steric properties and hydrolytic stability profiles, making it a critical agent in dental adhesives, anticorrosion coatings, and biomedical interface engineering.

This guide details the chemical architecture, validated synthesis protocols, and mechanistic actions of this monomer, designed for researchers in polymer chemistry and materials science.

Chemical Architecture and Properties[2][3][4]

The molecule is bifunctional, possessing a polymerizable methacrylate "tail" and a surface-active phosphonic acid "head."

2.1 Structural Breakdown

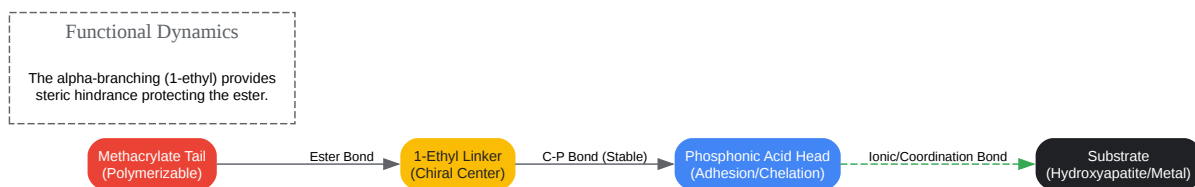
- **Methacrylate Group:** Provides the vinyl functionality () for free-radical polymerization. It allows the monomer to copolymerize with crosslinkers like bis-GMA or TEGDMA, integrating the adhesive layer into the bulk polymer matrix.
- **-Substituted Linker:** The "1-ethyl" designation indicates that the ester linkage is on the same carbon atom as the phosphorus moiety (). This creates a chiral center and positions the bulky phosphonate group in close proximity to the polymer backbone.
- **Phosphonic Acid Group:** A dianionic chelator () capable of forming stable ionic bonds with calcium in hydroxyapatite (dental hard tissue) or coordinate bonds with metal oxides (Ti, Al, Fe). Unlike phosphate monoesters, the bond is hydrolytically stable, resisting enzymatic or aqueous degradation.

2.2 Physicochemical Data

Property	Value / Description
CAS Number	65514-03-6
Molecular Formula	
Molecular Weight	194.12 g/mol
Physical State	Viscous liquid or low-melting solid
Solubility	Soluble in water, ethanol, acetone; Insoluble in hexane
Acidity (	,
)	(Typical for phosphonates)
Stability	High hydrolytic stability of C-P bond; Ester bond susceptible to base hydrolysis

Visualizing the Molecular Logic

The following diagram illustrates the functional connectivity and the synthesis logic of the monomer.



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Figure 1: Structural connectivity of **1-(Methacryloyloxy)ethylphosphonic acid**, highlighting the dual-functionality bridging the polymer matrix and the substrate.

Synthesis and Manufacturing Protocol

The synthesis of the "1-isomer" requires a specific route to establish the

-acyloxy phosphonate structure. The following protocol is adapted from standard organophosphorus synthesis methodologies (Pudovik reaction followed by acylation).

4.1 Reagents Required^[1]

- Precursors: Acetaldehyde, Dimethyl phosphite (or Diethyl phosphite).
- Acylating Agent: Methacryloyl chloride.^[1]
- Base: Triethylamine (TEA) or Pyridine (anhydrous).
- Deprotection Agent: Bromotrimethylsilane (TMSBr).
- Solvents: Dichloromethane (DCM), Methanol (MeOH).

4.2 Step-by-Step Methodology

Step 1: Synthesis of Dimethyl (1-hydroxyethyl)phosphonate

- Setup: Equip a 3-neck flask with a dropping funnel, reflux condenser, and nitrogen inlet.
- Reaction: Charge dimethyl phosphite (1.0 eq) and cool to 0°C. Add a catalytic amount of base (e.g., DBU or TEA).
- Addition: Dropwise add Acetaldehyde (1.1 eq) while maintaining temperature <10°C. The reaction is exothermic (Pudovik reaction).
- Workup: Stir at room temperature for 4 hours. Remove excess acetaldehyde under vacuum. Yields quantitative dimethyl (1-hydroxyethyl)phosphonate.

Step 2: Esterification (Introduction of Methacrylate)

- Setup: Dissolve the product from Step 1 in anhydrous DCM containing Triethylamine (1.2 eq). Cool to 0°C.
- Acylation: Dropwise add Methacryloyl chloride (1.1 eq) over 1 hour.
- Reaction: Allow to warm to room temperature and stir for 12 hours.

- Purification: Filter off the amine hydrochloride salt. Wash the filtrate with

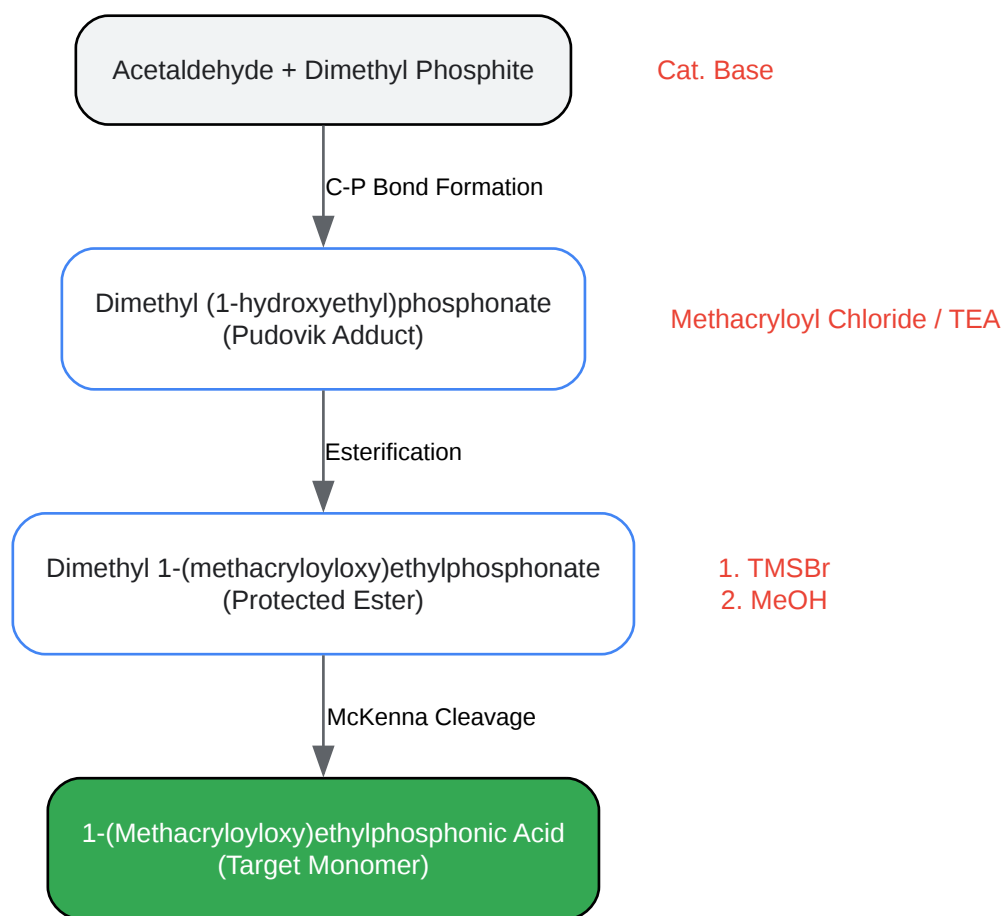
(aq) and brine. Dry over

and concentrate.

- Result: Dimethyl 1-(methacryloyloxy)ethylphosphonate (Protected Monomer).

Step 3: Selective Hydrolysis (Silylation-Methanolysis) Note: Acid hydrolysis is avoided to prevent cleavage of the methacrylate ester.

- Silylation: Dissolve the protected monomer in anhydrous DCM. Add TMSBr (2.2 eq) dropwise at 0°C.
- Stirring: Stir at room temperature for 4–6 hours. (Converts
to
).
- Methanolysis: Add excess Methanol (MeOH) and stir for 1 hour. (Converts
to
).
- Isolation: Concentrate under high vacuum to remove volatile methyl bromide and excess methanol. The product is obtained as a viscous oil.



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Figure 2: Synthetic pathway utilizing the McKenna cleavage method to preserve the methacrylate ester while deprotecting the phosphonate.

Functional Mechanisms and Applications

5.1 Adhesion to Hydroxyapatite (Dental)

In dental applications, the monomer functions as a self-etching primer.

- **Etching:** The acidic phosphonic group () dissolves the smear layer and superficially demineralizes the dentin, exposing collagen fibrils.
- **Infiltration:** The monomer infiltrates the collagen network.
- **Chemical Bonding:** The phosphonic acid groups react with calcium ions (

) remaining in the hydroxyapatite to form insoluble calcium salts. This creates a "Nano-Layering" zone that is resistant to hydrolysis.

- Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)

5.2 Corrosion Inhibition

On metal surfaces (Aluminum, Steel), the phosphonic acid group displaces surface hydroxyls, forming a tridentate or bidentate coordination complex with the metal oxide. The methacrylate tail then polymerizes to form a hydrophobic barrier that prevents water and ion ingress.

References

- ChemicalBook. (n.d.). **1-(Methacryloyloxy)ethylphosphonic acid** Basic Information and Structure. Retrieved from
- Moszner, N., et al. (2014). Polymerization of Phosphorus-Containing (Meth)acrylate Monomers. In Phosphorus-Based Polymers: From Synthesis to Applications. Royal Society of Chemistry. Retrieved from
- Catel, Y., et al. (2012). Synthesis and evaluation of new phosphonic acid monomers for dental materials. Journal of Polymer Science Part A: Polymer Chemistry.
- K. Ikemura, et al. (2006). Design of new phosphonic acid monomers for dental adhesives. Dental Materials Journal. Retrieved from
- BLD Pharm. (n.d.). (2-(Methacryloyloxy)ethyl)phosphonic acid Product Data. (Cited for structural comparison of isomers). Retrieved from

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- [1. books.rsc.org](https://books.rsc.org) [books.rsc.org]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. Catalytic Asymmetric Synthesis of C-Chiral Phosphonates](https://mdpi.com) [mdpi.com]
- [4. researchgate.net](https://researchgate.net) [researchgate.net]
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